

A Technical Guide to the Physical Properties of 6-Borylated Indole Derivatives

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-indole

Cat. No.: B1387932

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Introduction: The Strategic Value of Boron in the Indole Scaffold

The indole nucleus is a cornerstone in medicinal chemistry and materials science, forming the structural basis for a vast array of pharmaceuticals, natural products, and functional organic materials.[1] The strategic introduction of a boron atom onto this privileged scaffold, particularly at the C6 position, unlocks novel physicochemical properties and expands its synthetic utility. Organoboron compounds are exceptionally versatile synthetic intermediates, most notably in Suzuki-Miyaura cross-coupling reactions, allowing for the facile construction of complex molecular architectures.[2][3]

Beyond their synthetic utility, borylated indoles, especially those forming tetracoordinate boron complexes, often exhibit unique photophysical characteristics.[4] These properties, including strong fluorescence and sensitivity to the local environment, make them promising candidates for applications as fluorescent probes, cell imaging agents, and components in organic light-emitting diodes (OLEDs).[5][6] This guide provides an in-depth analysis of the core physical properties of 6-borylated indole derivatives, offering field-proven insights into their structural, spectroscopic, and electronic characteristics for researchers in drug development and materials science.

Structural and Crystallographic Properties

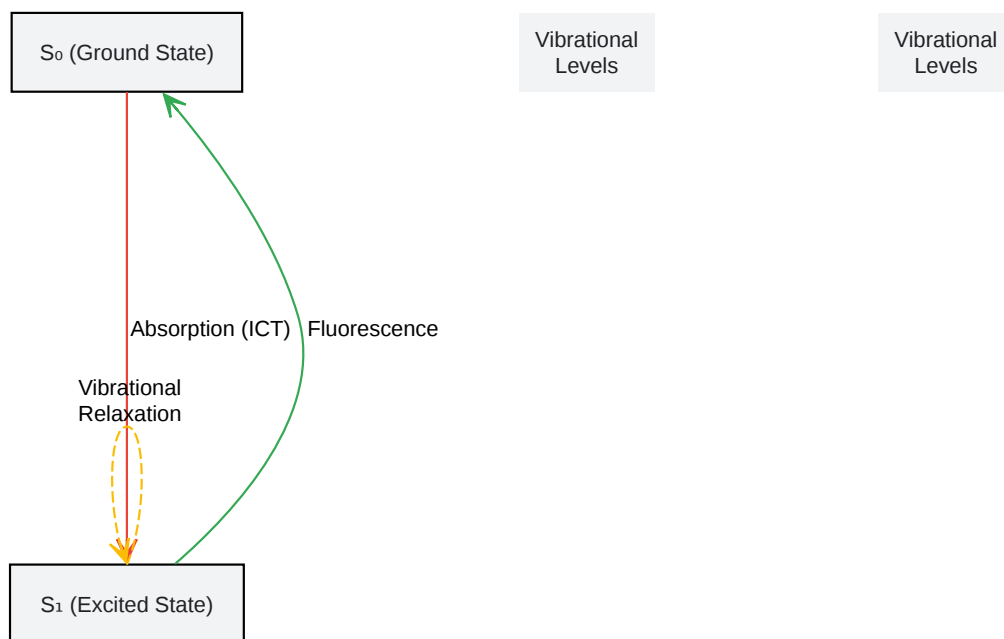
The precise three-dimensional arrangement of atoms dictates the bulk properties of a molecule. For 6-borylated indoles, single-crystal X-ray diffraction is the definitive technique for elucidating solid-state conformation, bond lengths, and intermolecular interactions.

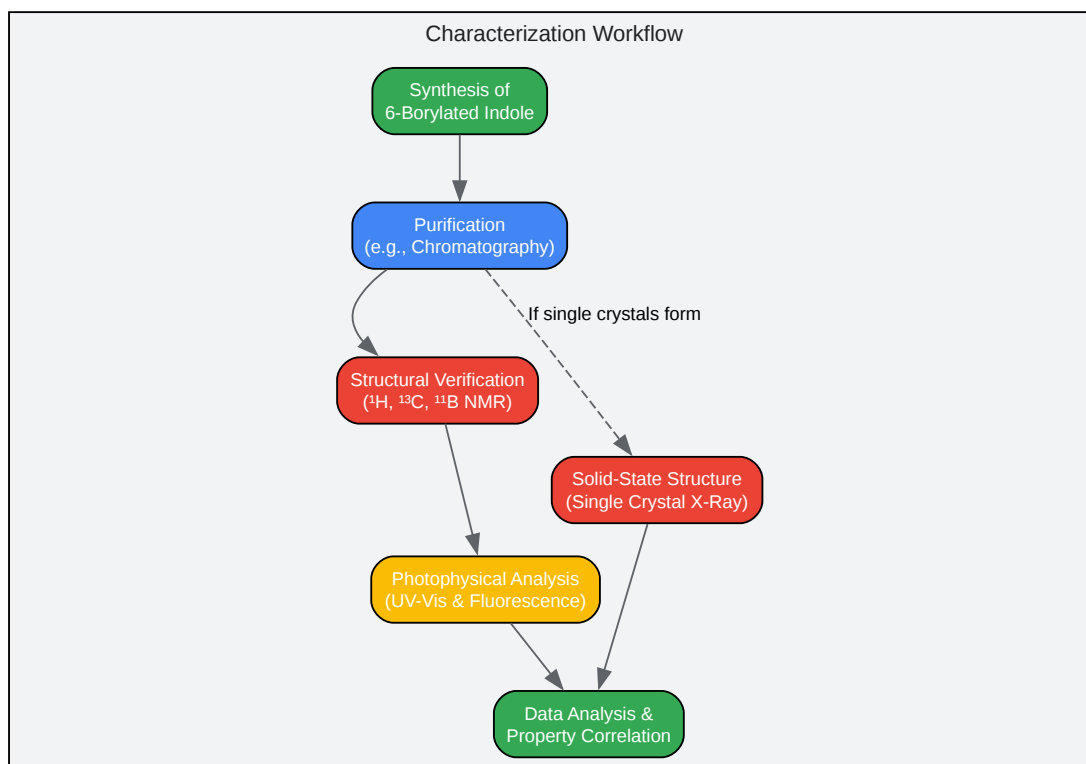
Molecular Geometry

In tetracoordinate boron-indole complexes, the boron center adopts a tetrahedral geometry. The indole ring system itself remains largely planar. A critical structural feature is the planarity between the indole core and any adjacent directing groups used during synthesis, which influences the electronic conjugation and, consequently, the photophysical properties.^[7] For instance, in related N-heterocycle-directed borylated indoles, the angle between the indole plane and the directing heterocycle is often minimal, facilitating electronic communication across the molecule.^[7]

The formation of a six-membered boracycle, which can occur in certain derivatives, is generally more stable than a five-membered ring due to reduced ring strain.^[7] This is reflected in bond angles around the boron atom that are closer to the ideal tetrahedral angle of 109.5° .^[7]

6-Borylated Indole Core Structure





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References

- 1. researchgate.net [researchgate.net]
- 2. Metal-free C–H Borylation and Hydroboration of Indoles - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Density Functional Studies on Photophysical Properties of Boron-Pyridyl-Imino-Isoindoline Dyes: Effect of the Fusion - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Indole-Boron-Difluoride Complexes with Anticancer and Fluorescence Properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mahidol.elsevierpure.com [mahidol.elsevierpure.com]
- 7. Controlling selectivity in N-heterocycle directed borylation of indoles - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/D1OB00018G [pubs.rsc.org]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 6-Borylated Indole Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1387932#physical-properties-of-6-borylated-indole-derivatives]

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